

Synthesis of heterometallic alkoxides using Tin(II) methoxide

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Compound of Interest

Compound Name: *Dimethoxytin*

CAS No.: *14794-99-1*

Cat. No.: *B085004*

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Executive Summary

This application note details the rigorous synthesis and utilization of Tin(II) methoxide (

) as a precursor for heterometallic alkoxides. These mixed-metal species (e.g., Sn-Al, Sn-Ti) are critical single-source precursors for the Sol-Gel and Chemical Vapor Deposition (CVD) of transparent conductive oxides (TCOs) and advanced ceramic materials.

Unlike Tin(IV) analogs, Tin(II) precursors possess a stereochemically active lone pair, influencing both the geometry of the precursor and the electronic properties of the final oxide (e.g., p-type conductivity in SnO). This guide addresses the primary challenge: overcoming the polymeric insolubility of

to yield soluble, molecularly defined heterometallic species.

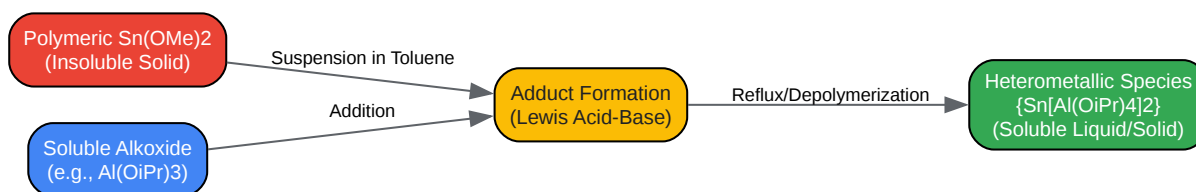
Safety & Handling (The Inert Imperative)

Tin(II) alkoxides are extremely air- and moisture-sensitive. Hydrolysis is rapid and irreversible, leading to insoluble oxides/hydroxides (the "White Precipitate of Death"). Oxidation to Sn(IV) is also a risk.

- Atmosphere: All manipulations must be performed under ultra-high purity Argon or Nitrogen (< 0.5 ppm) using Schlenk line or Glovebox techniques.
- Solvents: Toluene, Benzene, and Methanol must be dried (e.g., over Na/Benzophenone or) and degassed immediately prior to use.
- Glassware: Oven-dried at 150°C for >4 hours and flame-dried under vacuum.

Mechanistic Insight: The "Dissolution" Driver

exists as an infinite coordination polymer in the solid state, which renders it insoluble in most organic solvents. The synthesis of heterometallic species relies on a Lewis Acid-Base reaction where a soluble metal alkoxide (the Lewis Acid, e.g.,) attacks the basic oxygen atoms of the depolymerizing



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Figure 1: The "Dissolution" mechanism. The insoluble tin polymer is broken down by the soluble aluminum species to form a soluble mixed-metal complex.

Experimental Protocols

Protocol A: High-Purity Synthesis of Tin(II) Methoxide

Rationale: Commercial

is often partially hydrolyzed. In-situ preparation ensures reactivity.

Reagents:

- Anhydrous
(18.96 g, 0.10 mol)
- Triethylamine (
) (Dried, 22.2 g, 0.22 mol)
- Anhydrous Methanol (150 mL)

Step-by-Step:

- Dissolution: In a 500 mL Schlenk flask, dissolve

in 100 mL of anhydrous methanol. The solution may be slightly cloudy; filtration via cannula is recommended if significant insolubles persist.
- Precipitation: Add

dropwise to the stirring solution at room temperature. A voluminous white precipitate of

forms immediately.
 - Chemistry:
- Purification: The byproduct

is soluble in methanol.
 - Allow the precipitate to settle.
 - Cannula-filter the supernatant (containing the amine salt).
 - Wash the solid

three times with 50 mL aliquots of fresh anhydrous methanol.
- Drying: Dry the white powder under dynamic vacuum (

Torr) for 6 hours at room temperature.

- Validation: The product should be a free-flowing, snow-white powder. Any yellowing indicates oxidation.

Protocol B: Synthesis of Tin(II) Bis(tetraisopropoxyaluminate)

Target Species:

Rationale: This protocol demonstrates the solubilization of Sn(II) by Aluminum Isopropoxide.

Reagents:

- Freshly prepared
(1.81 g, 10 mmol)
- Aluminum Isopropoxide (
) (4.08 g, 20 mmol)
- Anhydrous Toluene (60 mL)

Step-by-Step:

- Suspension: Charge a 100 mL Schlenk flask with
and toluene. The tin methoxide will remain as a suspension (it does not dissolve).
- Addition: Add the solid
directly to the suspension against a counter-flow of Argon.
- Reaction (The Critical Step):
 - Attach a reflux condenser.
 - Heat the mixture to reflux (~110°C) with vigorous magnetic stirring.
 - Observation: Over 1–3 hours, the white suspension will gradually clarify as the heterometallic complex forms and dissolves.

- Completion: Continue reflux for 1 hour after the solution becomes clear to ensure complete reaction. The final solution should be colorless to pale yellow.
- Isolation: Remove volatiles (Toluene) under vacuum. The product acts as a viscous oil or low-melting solid.
- Purification: Recrystallization from n-hexane at -20°C (if solid) or distillation under high vacuum (if volatile, though these species often decompose before distilling).

Data Analysis & Characterization

The formation of the heterometallic species is best confirmed by

NMR and Solubility Tests.

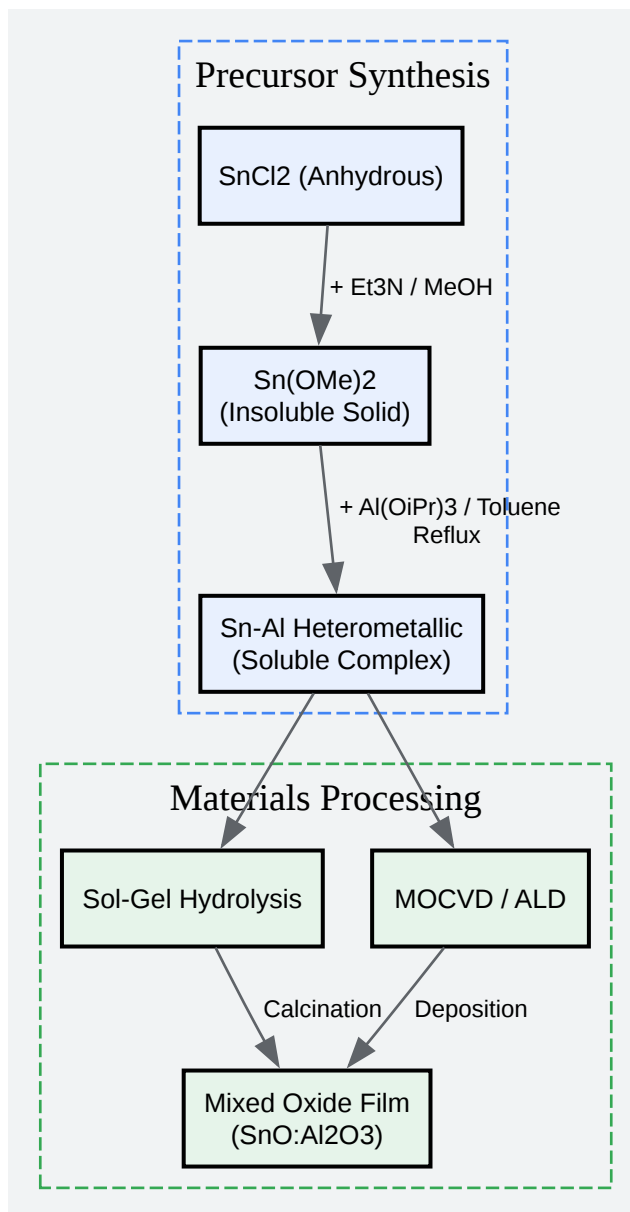
Technique	Parameter	Expected Result	Interpretation
Solubility	Toluene/Benzene	High	Precursor is insoluble. Product is soluble.[1][2][3][4][5] This is the primary "quick check."
NMR	Chemical Shift ()	-100 to -400 ppm	Sn(II) shifts are highly sensitive to coordination. A sharp singlet indicates a discrete molecular species, distinct from broad polymeric signals.
NMR	Geometry	Tetrahedral ()	Shift around +60 to +80 ppm confirms Aluminum is in a tetrahedral environment, bridging to Tin.
Visual	Appearance	Clear Solution	Turbidity indicates unreacted starting material or hydrolysis.

Self-Validating Check: If the solution remains cloudy after 4 hours of reflux:

- The
may be oxidized (SnO₂ is inert).
- Moisture ingress has occurred (Sn(OH)₂ is inert). Action: Filter the solution. If the filtrate contains Tin (check by hydrolyzing a drop—white ppt), the reaction worked partially. If not, start over with fresher reagents.

Application & Workflow Diagram

This precursor is used to deposit Tin-doped Aluminum Oxide or mixed-metal phases.



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Figure 2: Complete workflow from raw chloride salt to functional oxide material.

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